

Proper Disposal of 10-Bromodecanol: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 10-Bromodecanol

Cat. No.: B1266680

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The safe and environmentally responsible disposal of **10-Bromodecanol** is paramount for any laboratory setting. As a halogenated organic compound, it necessitates specific handling and disposal procedures to mitigate risks to personnel and the environment. This guide provides essential safety and logistical information, including operational and disposal plans tailored for researchers, scientists, and drug development professionals.

I. Immediate Safety and Handling Precautions

10-Bromodecanol is classified as an irritant and can cause skin, eye, and respiratory irritation. [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) Adherence to strict safety protocols is crucial.

Personal Protective Equipment (PPE): When handling **10-Bromodecanol**, the following PPE is mandatory:

- **Gloves:** Nitrile gloves are recommended.
- **Eye Protection:** Safety goggles or a face shield must be worn.[\[1\]](#)
- **Lab Coat:** A standard lab coat should be worn to protect from spills.
- **Respiratory Protection:** Work should be conducted in a well-ventilated area or under a fume hood to avoid inhalation of vapors.[\[5\]](#) For situations with a risk of aerosol generation, a dust mask (type N95 or equivalent) may be necessary.

Handling Procedures:

- Avoid direct contact with the substance.[\[5\]](#)
- Prevent the generation of vapors or aerosols.
- Ensure eyewash stations and safety showers are readily accessible.[\[6\]](#)
- Keep away from incompatible materials such as strong oxidizing agents and strong bases.[\[6\]](#)

II. Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **10-Bromodecanol**.

Property	Value
CAS Number	53463-68-6
Molecular Formula	C10H21BrO
Molecular Weight	237.18 g/mol
Appearance	Liquid
Boiling Point	165-169 °C at 10 mmHg [1] [2]
Density	1.19 g/mL at 25 °C [1] [2]
Flash Point	109 °C (228.2 °F) - closed cup
Solubility	Insoluble in water; soluble in organic solvents like ethanol, ether, and chloroform. [1]

III. Spill Response Protocol

In the event of a **10-Bromodecanol** spill, follow these steps:

- Evacuate and Ventilate: Immediately evacuate non-essential personnel from the spill area and ensure adequate ventilation.
- Containment: For small spills, contain the leak and absorb the material with an inert absorbent material (e.g., vermiculite, dry sand).

- **Collection:** Carefully collect the absorbed material and place it into a sealed, properly labeled hazardous waste container.
- **Decontamination:** Clean the spill area thoroughly with soap and water.
- **Personal Contamination:** If there is direct contact, flush the affected area with copious amounts of water. For eye contact, rinse cautiously with water for several minutes, removing contact lenses if present and easy to do so.^{[3][6]} Seek medical attention if irritation persists.

IV. Detailed Disposal Procedure

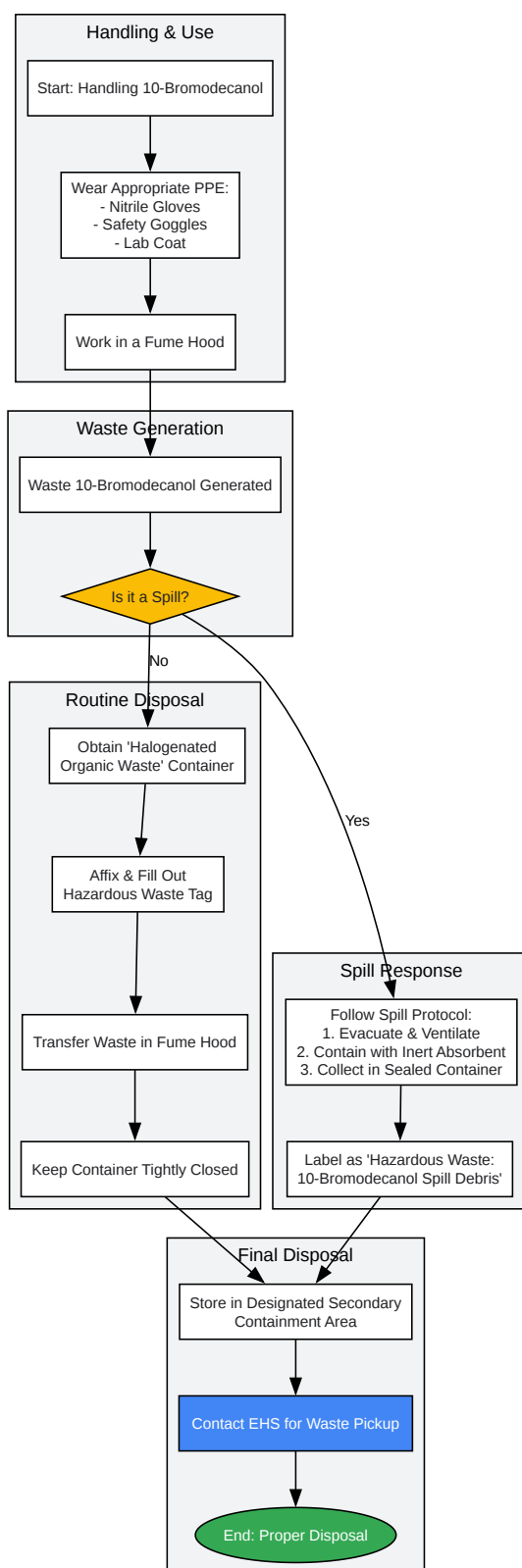
As a halogenated hydrocarbon, **10-Bromodecanol** must be disposed of as hazardous waste.^[5] It should never be poured down the drain.^[5] The cost of disposing of halogenated waste is significantly higher than non-halogenated waste, so it is crucial to keep these waste streams separate.^[7]

Step-by-Step Disposal Plan:

- **Obtain a Designated Waste Container:** Request a specifically labeled "Halogenated Organic Waste" container from your institution's Environmental Health and Safety (EHS) department. These containers are often distinctly colored for easy identification.
- **Label the Container:** Before adding any waste, affix a hazardous waste tag to the container. Fill out all required information, including the full chemical name ("**10-Bromodecanol**") and any other components of the waste stream with their approximate percentages.
- **Transfer the Waste:** Carefully transfer the **10-Bromodecanol** waste into the designated container. This should be done in a fume hood to minimize inhalation exposure.
- **Secure the Container:** Keep the waste container tightly closed when not in use.
- **Storage:** Store the waste container in a designated, well-ventilated, and cool secondary containment area, away from incompatible materials.
- **Arrange for Pickup:** Once the container is full or ready for disposal, contact your institution's EHS department to arrange for a scheduled pickup.

V. Disposal Workflow Diagram

The following diagram illustrates the decision-making process and workflow for the proper disposal of **10-Bromodecanol**.



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